

Technical Guide: Safe Handling and Storage of 3-Chloro-N-methylbenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-N-methylbenzylamine

Cat. No.: B1295239

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information and standardized protocols for the safe handling and storage of **3-Chloro-N-methylbenzylamine** (CAS No: 39191-07-6).

Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

A summary of the key quantitative physical and chemical properties of **3-Chloro-N-methylbenzylamine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ ClN	[1]
Molecular Weight	155.62 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Density	1.072 g/mL at 25 °C	[1]
Boiling Point	97 °C at 0.6 mmHg	[1]
Flash Point	46 °C (114.8 °F) - closed cup	[1]
Refractive Index	n _{20/D} 1.5395	[1]
pKa	9.34 ± 0.10 (Predicted)	[2]

Hazard Identification and Classification

3-Chloro-N-methylbenzylamine is a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Flammable liquids: Category 3[\[1\]](#)
- Acute toxicity, Oral: Category 4[\[1\]](#)
- Skin irritation: Category 2[\[1\]](#)
- Serious eye damage: Category 1[\[1\]](#)
- Hazardous to the aquatic environment, long-term hazard: Category 3[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[1\]](#)
- H302: Harmful if swallowed.[\[1\]](#)

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H412: Harmful to aquatic life with long lasting effects.[\[1\]](#)

Standard Operating Procedures

The following sections detail the standardized protocols for handling, storage, and emergency procedures for **3-Chloro-N-methylbenzylamine**.

Engineering Controls and Personal Protective Equipment (PPE)

A robust safety protocol begins with proper engineering controls and the consistent use of appropriate personal protective equipment.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[3\]](#)[\[4\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[3\]](#)[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)

Personal Protective Equipment (PPE):

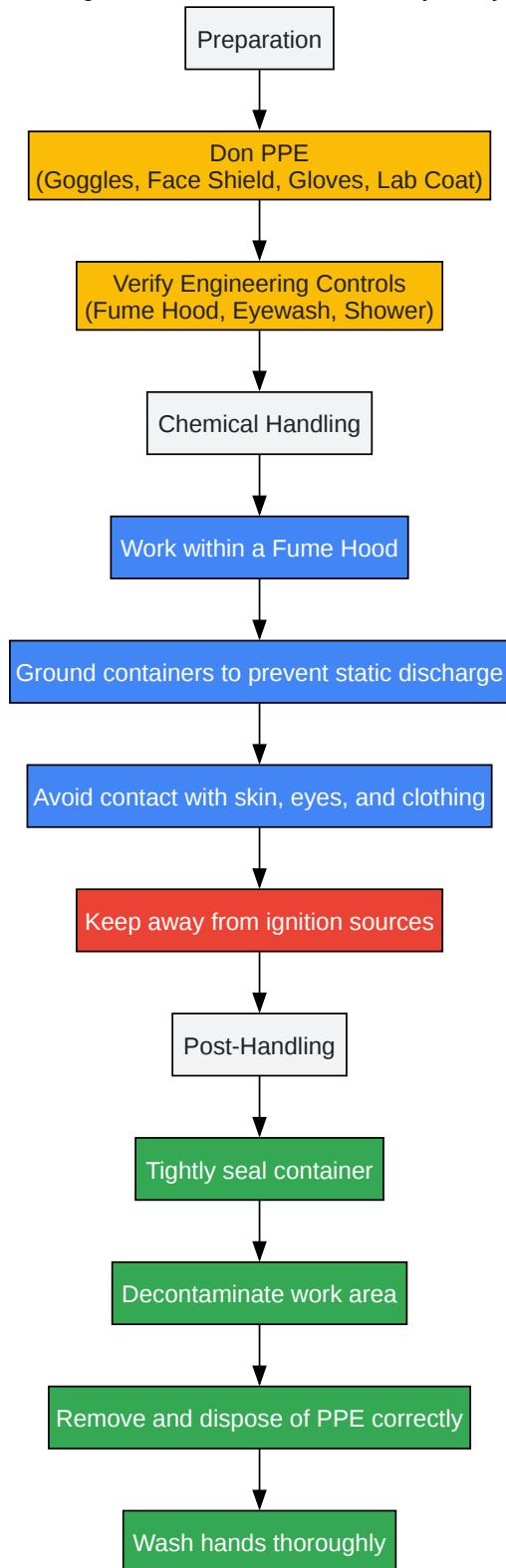
- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).
[\[1\]](#)[\[4\]](#)
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves (e.g., Type ABEK (EN14387) respirator filter).[\[1\]](#) Gloves must be inspected before use and disposed of properly after.[\[6\]](#)

- Clothing: Wear impervious protective clothing and boots as the situation requires.[3]
- Respiratory Protection: If inhalation of vapors or mists is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter.[1][3] A half or full facepiece respirator or a self-contained breathing apparatus (SCBA) may be necessary depending on the exposure potential.[3]

Safe Handling Protocol

The following workflow outlines the necessary steps for the safe handling of **3-Chloro-N-methylbenzylamine**.

Safe Handling Workflow for 3-Chloro-N-methylbenzylamine

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Caption: Workflow for the safe handling of **3-Chloro-N-methylbenzylamine**.

Storage Protocol

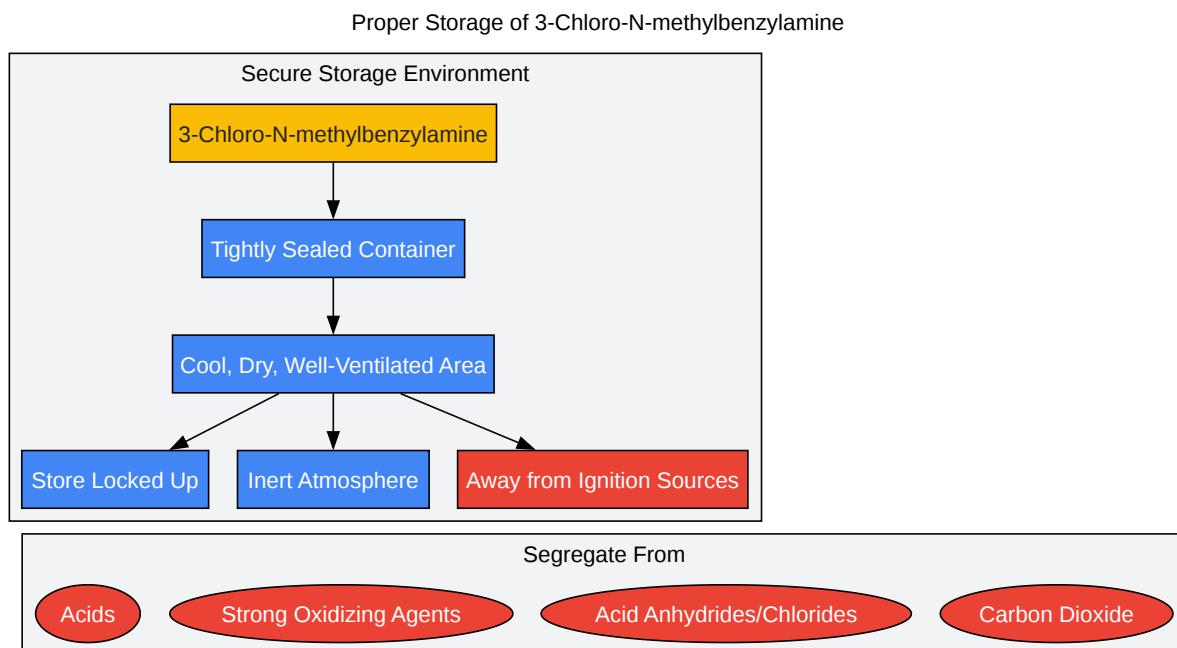
Proper storage is crucial to maintain the chemical's stability and prevent hazardous situations.

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- Keep in a dark place under an inert atmosphere.[2]
- The designated storage area should be a corrosives area, away from heat, sparks, and open flames.[8][9]
- Store locked up.[4]

Incompatible Materials:

- Acids[8]
- Strong oxidizing agents[8]
- Acid anhydrides[8]
- Acid chlorides[8]
- Carbon dioxide[8]



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Caption: Logical relationships for the proper storage of **3-Chloro-N-methylbenzylamine**.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

- General Advice: Move the victim out of the dangerous area and consult a physician.^[4] Show the safety data sheet to the doctor in attendance.^[4]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] If breathing has stopped, perform artificial respiration.[10] If breathing is difficult, administer oxygen.[10] Immediately call a POISON CENTER or doctor.[3]
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected area gently with plenty of soap and water.[3][10] Immediately call a POISON CENTER or doctor.[3]
- Eye Contact: Rinse cautiously with water for several minutes (at least 15 minutes).[3][4] Remove contact lenses if present and easy to do.[3] Continue rinsing.[3] Immediately call a POISON CENTER or doctor.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Immediately call a POISON CENTER or doctor.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [9][11] The product is combustible, and containers may explode when heated.[9][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[4] Ensure adequate ventilation.[4] Avoid breathing vapors, mist, or gas.[4] Wear appropriate personal protective equipment, including respiratory protection.[4] Remove all sources of ignition.[8]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[4] Do not let the product enter drains.[4] Discharge into the environment must be avoided.[4]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and dispose of as hazardous waste.

[4][8] Keep in suitable, closed containers for disposal.[4]

Waste Disposal

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[12] Waste material must be disposed of at an approved waste disposal plant.[4] Do not mix with other waste. Handle uncleaned containers as you would the product itself.

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- To cite this document: BenchChem. [Technical Guide: Safe Handling and Storage of 3-Chloro-N-methylbenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295239#handling-and-storage-precautions-for-3-chloro-n-methylbenzylamine>]

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